

ETP-45658: A Comparative Analysis of Kinase Cross-Reactivity

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Compound of Interest

Compound Name: ETP-45658

Cat. No.: B1671768

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This guide provides a comparative analysis of the kinase selectivity profile of **ETP-45658**, a potent inhibitor of phosphoinositide 3-kinases (PI3Ks). The information presented herein is intended to provide researchers with objective data to evaluate the cross-reactivity of this compound with other kinases, specifically DNA-dependent protein kinase (DNA-PK) and the mammalian target of rapamycin (mTOR), for which inhibitory activity has been reported.

Kinase Inhibition Profile of ETP-45658

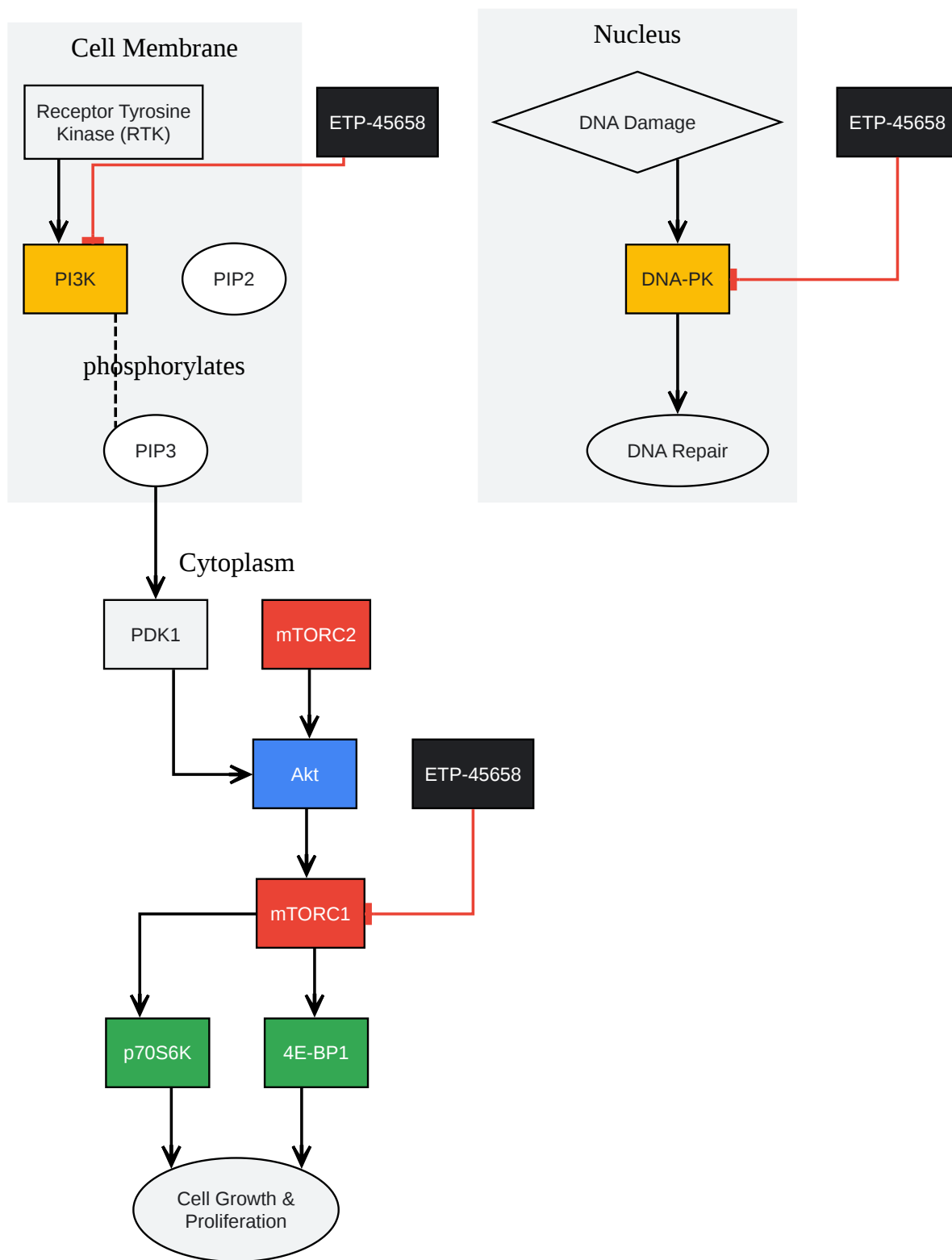
ETP-45658 demonstrates potent inhibition of Class I PI3K isoforms, with the highest potency observed for PI3K α and PI3K δ .^{[1][2][3]} Notably, **ETP-45658** also exhibits inhibitory activity against DNA-PK and mTOR, two important kinases involved in cell signaling, DNA repair, and cell growth.^{[1][2][3]} The inhibitory activities are summarized in the table below. A comprehensive kinome scan profiling the cross-reactivity of **ETP-45658** against a broader panel of kinases is not publicly available at this time.

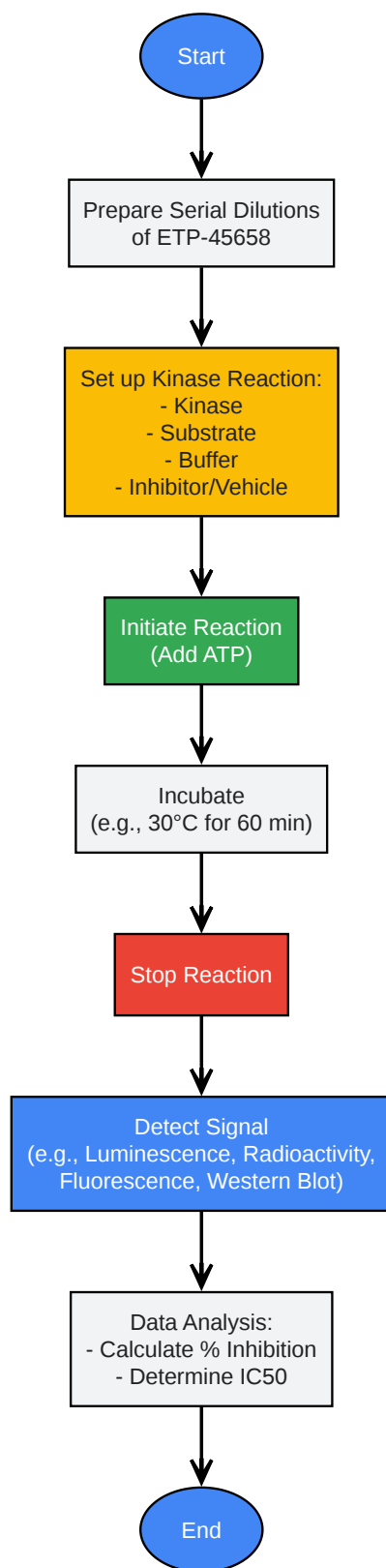
Kinase Target	IC50 (nM)
PI3K α	22.0[1][3]
PI3K δ	30.0[1]
PI3K β	129.0[1][3]
PI3K γ	710.0[1]
DNA-PK	70.6[1][2][3]
mTOR	152.0[1][2][3]

Caption: Inhibitory concentration (IC50) values of **ETP-45658** against various kinases.

Signaling Pathway Inhibition

ETP-45658 exerts its effects by inhibiting the PI3K/Akt/mTOR signaling pathway. This pathway is critical for regulating cell proliferation, survival, and growth. By inhibiting PI3K and mTOR, **ETP-45658** can effectively block downstream signaling, leading to cell cycle arrest and apoptosis in cancer cells. The diagram below illustrates the key components of this pathway and the points of inhibition by **ETP-45658**.





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